

# Fluchloraminopyr CAS number and IUPAC name

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## Compound of Interest

Compound Name: *Fluchloraminopyr*

Cat. No.: *B13841138*

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## Fluchloraminopyr: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Fluchloraminopyr** is a synthetic auxin herbicide developed for the control of a broad spectrum of weeds, including those resistant to other herbicides. This document provides a comprehensive technical overview of **Fluchloraminopyr**, including its chemical identity, synthesis, mechanism of action, and environmental fate. Detailed experimental protocols and quantitative data are presented to support further research and development in the fields of agricultural science and drug development.

### Chemical Identity

**Fluchloraminopyr** is the common name for the active compound. Key identification details are summarized in the table below.

Identifier	Value
IUPAC Name	(2R)-2-[(4-amino-3,5-dichloro-6-fluoro-2-pyridyl)oxy]propanoic acid[1]
CAS Number	2445980-81-2
Molecular Formula	C <sub>8</sub> H <sub>7</sub> Cl <sub>2</sub> FN <sub>2</sub> O <sub>3</sub>
Molecular Weight	285.06 g/mol
Chemical Structure	(See Figure 1)

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Figure 1. Chemical Structure of **Fluchloraminopyr**.

## Synthesis of Fluchloraminopyr

The synthesis of **Fluchloraminopyr** can be achieved through a multi-step process, as detailed in the patent literature (WO2020135235A1)[1]. A general experimental protocol is provided below.

## Experimental Protocol: Synthesis of Fluchloraminopyr

Materials:

- 4-amino-3,5-dichloro-6-fluoropyridin-2-ol
- (S)-2-bromopropanoic acid methyl ester
- Base (e.g., Potassium Carbonate)
- Solvent (e.g., Acetonitrile)
- Hydrolyzing agent (e.g., Sodium Hydroxide)

- Acid for neutralization (e.g., Hydrochloric Acid)

#### Procedure:

- **Step 1: Etherification.** In a reaction vessel, dissolve 4-amino-3,5-dichloro-6-fluoropyridin-2-ol and a suitable base in a solvent. Add (S)-2-bromopropanoic acid methyl ester dropwise to the mixture at a controlled temperature. Monitor the reaction by a suitable analytical method (e.g., TLC or HPLC) until completion.
- **Step 2: Work-up and Isolation of Intermediate.** Upon completion, filter the reaction mixture to remove inorganic salts. Concentrate the filtrate under reduced pressure to obtain the crude intermediate, methyl (2R)-2-[(4-amino-3,5-dichloro-6-fluoro-2-pyridyl)oxy]propanoate. Purify the crude product using column chromatography.
- **Step 3: Hydrolysis.** Dissolve the purified intermediate in a suitable solvent and add an aqueous solution of a hydrolyzing agent. Stir the mixture at room temperature until the hydrolysis is complete, as monitored by an appropriate analytical technique.
- **Step 4: Neutralization and Product Isolation.** Cool the reaction mixture and carefully neutralize it with an acid to precipitate the final product, **Fluchloraminopyr**. Collect the solid by filtration, wash with cold water, and dry under vacuum to yield the pure compound.

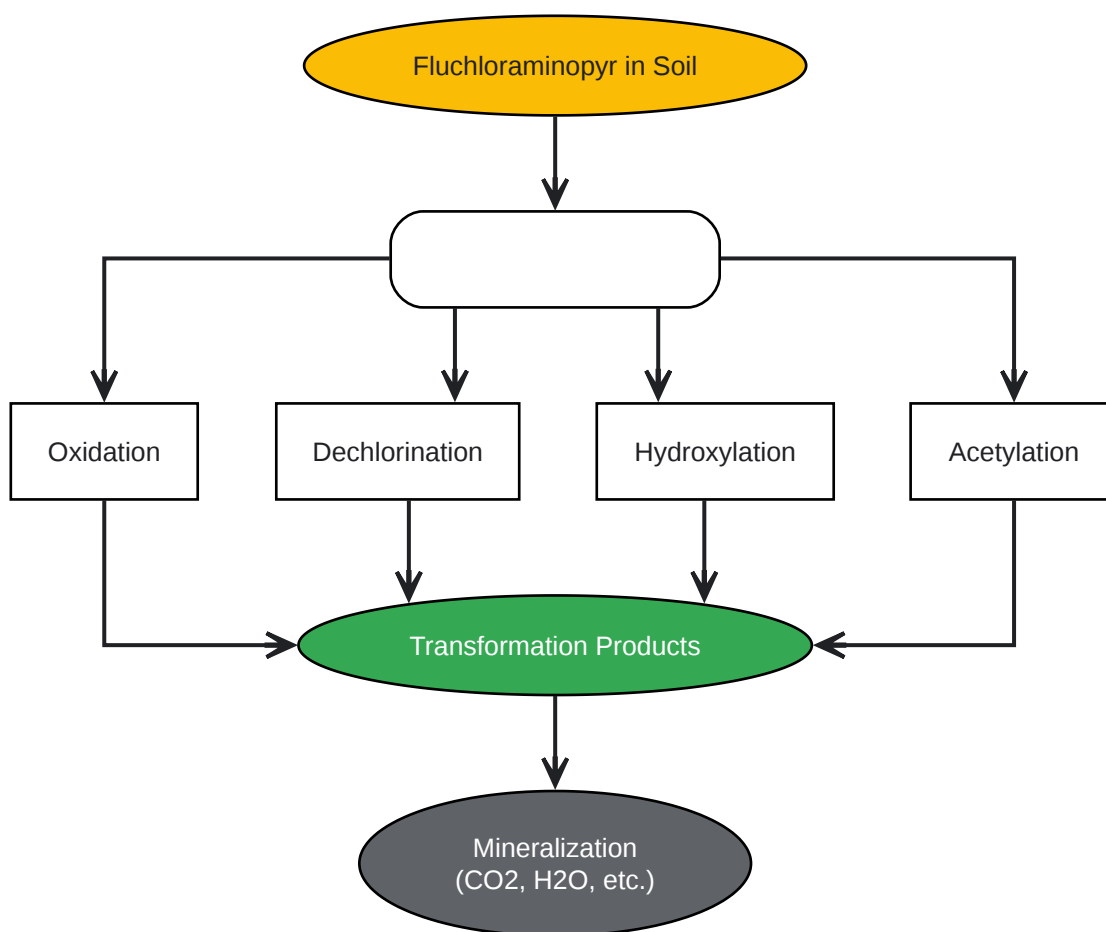
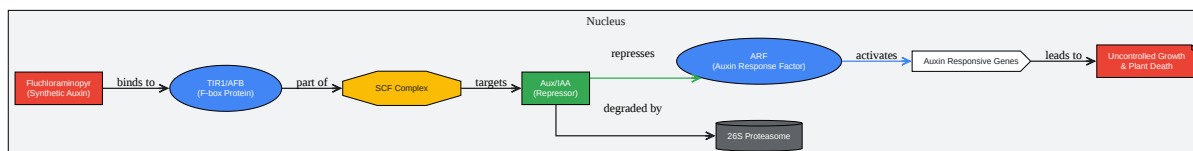
## Mechanism of Action: Auxin Herbicide

**Fluchloraminopyr** functions as a synthetic auxin, a class of herbicides that mimic the effects of the natural plant hormone indole-3-acetic acid (IAA) at supraoptimal concentrations, leading to uncontrolled growth and ultimately, plant death<sup>[2]</sup>.

## Signaling Pathway

The primary mode of action involves the ubiquitin-proteasome pathway for protein degradation. **Fluchloraminopyr** binds to the TIR1/AFB (Transport Inhibitor Response 1/Auxin Signaling F-Box) family of F-box proteins, which are components of the SCF (Skp1-Cullin-F-box) E3 ubiquitin ligase complex. This binding event promotes the interaction between the SCF complex and Aux/IAA transcriptional repressor proteins. The subsequent ubiquitination of Aux/IAA proteins targets them for degradation by the 26S proteasome. The removal of these

repressors allows for the activation of auxin-responsive genes, leading to the observed herbicidal effects.



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## References

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